

2-Ethylbenzene-1-Sulfonamide: Proper Disposal & Handling Guide[1]

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Compound of Interest

Compound Name: 2-ethylbenzene-1-sulfonamide

CAS No.: 85-92-7

Cat. No.: B1627353

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Part 1: Immediate Action (The "Red Card")

If you are currently dealing with a spill or immediate disposal requirement, follow these critical parameters.

Parameter	Directive
Waste State	Solid (Pure substance) or Liquid (If dissolved in solvent).[1]
Primary Hazard	Respiratory/Skin Sensitizer & Irritant.[1][2][3] Potential aquatic toxicity.[4][5][6][7]
Incompatibility	Do NOT mix with Strong Oxidizers (e.g., Nitric Acid, Peroxides) or Strong Acids (Risk of hydrolysis/SO ₂ evolution).[1]
Disposal Stream	Non-Halogenated Organic Waste (High-Temperature Incineration).[1]
Spill Cleanup	Dampen with inert solvent (e.g., PEG-400 or water) to suppress dust.[1] Scoop into a sealed container. Do not sweep dry dust.

Part 2: Chemical Profile & Hazard Logic[2][5]

To dispose of **2-ethylbenzene-1-sulfonamide** (CAS: 17536-18-8) correctly, you must distinguish it from its parent hydrocarbons.[1]

The "Ethylbenzene" Confusion: Do not confuse this compound with Ethylbenzene (CAS: 100-41-4), which is a highly flammable liquid solvent. The addition of the sulfonamide group (-SO₂NH₂) drastically alters the physical and chemical properties:

- State: It is a solid at room temperature (unlike liquid ethylbenzene).
- Solubility: It has moderate water solubility but high solubility in polar organic solvents (DMSO, Methanol).
- Reactivity: The sulfonamide nitrogen is weakly acidic (). It can form salts with strong bases.

Why Incineration? Sulfonamides are biologically active scaffolds (often used in drug discovery for carbonic anhydrase inhibition). Because of their potential biological persistence and aquatic

toxicity, landfill disposal is prohibited in best-practice laboratory management. High-temperature incineration (

) is required to break the sulfur-nitrogen bond and capture the resulting sulfur oxides (

) in the scrubber systems of the waste facility.

Part 3: Step-by-Step Disposal Protocols

Protocol A: Disposal of Pure Solid (Excess Reagent)

Use this for expired bottles, synthesis yield, or spill cleanup residues.[\[1\]](#)

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or glass jar. Avoid metal containers if the waste is potentially acidic or wet.
- Labeling:
 - Primary Tag: "Hazardous Waste - Solid Organic."
 - Constituents: Write "**2-Ethylbenzene-1-sulfonamide**" clearly.
 - Hazard Checkbox: Check "Toxic" and "Irritant."
- Packing: Double-bag the primary container in a clear polyethylene bag to prevent surface contamination of the outer container during transport.
- Storage: Store in the "Solid Waste" satellite accumulation area. Keep away from oxidizers.

Protocol B: Disposal of Solutions (Reaction Mixtures/HPLC Waste)

Use this if the compound is dissolved in solvents like Methanol, DMSO, or DCM.[\[1\]](#)

- Segregation (The Critical Step):
 - If solvent is Halogenated (e.g., DCM, Chloroform): Dispose in Halogenated Organic Waste carboy.

- If solvent is Non-Halogenated (e.g., Methanol, Acetone, DMSO): Dispose in Non-Halogenated Organic Waste carboy.
- Concentration Check: If the concentration of sulfonamide is

, mark the container as "High Load" to alert the disposal vendor.
- pH Verification: Ensure the waste stream pH is between 4 and 10. If the solution is highly acidic (e.g., from a workup), neutralize it before adding it to the organic waste carboy to prevent exothermic polymerization or gas evolution in the drum.

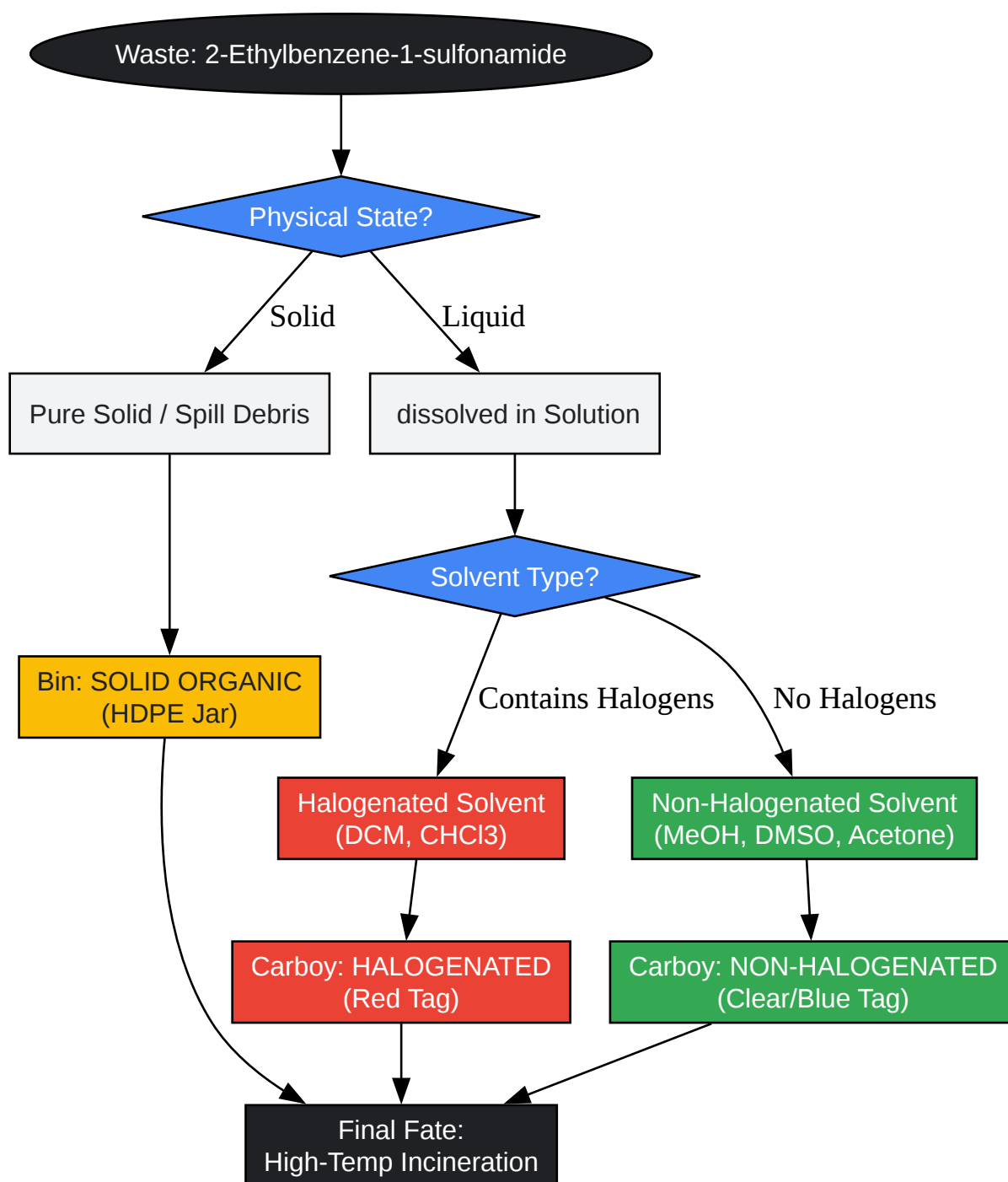
Part 4: Regulatory Classification (RCRA)

For US-based laboratories, compliance with the Resource Conservation and Recovery Act (RCRA) is mandatory.

Classification	Status for 2-ethylbenzene-1-sulfonamide	Notes
P-List / U-List	Not Listed	It does not have a specific EPA waste code (unlike Saccharin U202).[1]
Characteristic Waste	Likely Not Characteristic	Unless mixed with flammables (D001) or corrosives (D002).[1]
Generator Status	Process Waste	It is classified as "Non-regulated chemical waste" by federal code, but must be managed as hazardous due to SDS guidelines (Sensitizer).[1]
Final Disposition	Fuel Blending / Incineration	The waste vendor will code this for destruction via rotary kiln incineration.[1]

Part 5: Visual Workflow (Decision Logic)

The following diagram outlines the decision process for segregating this specific waste stream.



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Figure 1: Decision logic for segregating sulfonamide waste streams based on physical state and solvent carrier.[1]

Part 6: References

- Fisher Scientific. (2021). Safety Data Sheet: Benzenesulfonamide analogs. Retrieved from
- U.S. Environmental Protection Agency (EPA). (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from
- National Institutes of Health (NIH). (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. Chapter 8: Management of Waste.[8]
Retrieved from
- PubChem. (2024). Compound Summary: 2-Ethylbenzenesulfonamide (CAS 17536-18-8).[1]
Retrieved from

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Sources

- [1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [2. amsty.com \[amsty.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
- [5. chemos.de \[chemos.de\]](#)
- [6. carlroth.com \[carlroth.com\]](#)
- [7. ptb.de \[ptb.de\]](#)
- [8. epfl.ch \[epfl.ch\]](#)
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